

Application Notes and Protocols: 2,3-Diphenylquinoxalin-6(4H)-one in Organic Electronics

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Compound of Interest

Compound Name: 2,3-Diphenylquinoxalin-6(4h)-one

Cat. No.: B11836946

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These application notes provide a comprehensive overview of the potential applications of **2,3-Diphenylquinoxalin-6(4H)-one** and its derivatives in the field of organic electronics. While specific experimental data for **2,3-Diphenylquinoxalin-6(4H)-one** is limited in publicly available literature, this document extrapolates from the well-documented properties and performance of closely related 2,3-diphenylquinoxaline derivatives.

Introduction

Quinoxaline derivatives, a class of nitrogen-containing heterocyclic compounds, are emerging as versatile materials for organic electronics. Their inherent properties, such as high thermal stability, good electron affinity, and tunable electronic characteristics through chemical modification, make them promising candidates for various applications, including Organic Light-Emitting Diodes (OLEDs), Organic Field-Effect Transistors (OFETs), and Organic Solar Cells (OSCs). The 2,3-diphenylquinoxaline core, in particular, offers a rigid and planar structure that can facilitate intermolecular charge transport.

The introduction of a carbonyl group at the 6-position, creating **2,3-Diphenylquinoxalin-6(4H)-one**, is expected to further modulate the electronic properties, potentially enhancing its electron-accepting character and influencing its solid-state packing, which are critical parameters for device performance.

Potential Applications in Organic Electronics

Based on the established performance of its derivatives, **2,3-Diphenylquinoxalin-6(4H)-one** is a promising candidate for the following applications:

- **Electron Transporting Material (ETM) in OLEDs:** The electron-deficient nature of the quinoxaline ring suggests that this compound could efficiently accept and transport electrons from the emissive layer to the cathode.
- **Host Material in Phosphorescent OLEDs (PhOLEDs):** With a sufficiently high triplet energy level, it could serve as a host for phosphorescent emitters, preventing energy back-transfer and enabling high-efficiency emission.
- **Acceptor Material in Organic Solar Cells (OSCs):** In combination with a suitable donor material, its electron-accepting properties could facilitate efficient exciton dissociation and charge separation at the donor-acceptor interface.
- **n-type Semiconductor in Organic Field-Effect Transistors (OFETs):** The inherent electron-accepting character makes it a candidate for n-channel transistors, which are essential for complementary logic circuits.

Data Presentation: Performance of 2,3-Diphenylquinoxaline Derivatives

The following tables summarize the reported performance of various 2,3-diphenylquinoxaline derivatives in organic electronic devices. This data provides a benchmark for the expected performance of **2,3-Diphenylquinoxalin-6(4H)-one**.

Table 1: Performance of 2,3-Diphenylquinoxaline Derivatives in OLEDs

Derivative	Role	External Quantum Efficiency (EQE_max) (%)	Power Efficiency (PE_max) (lm/W)	Emission Color	Reference
2,3-di(9H-carbazol-9-yl)quinoxaline (DCQ)	Host (Yellow PhOLED)	24.6	49.6	Yellow	[1]
Iridium(III) complex with F-substituted DPQ ligand	Emitter (Deep Red OLED)	17.8	12.0	Deep Red	[2]
Derivative of Phenoxazine and Quinoxaline	Green TADF Emitter	22.4	64.1	Green	[3]

Table 2: Electronic Properties and Performance of 2,3-Diphenylquinoxaline Derivatives in OSCs and OFETs

Derivative	Application	HOMO (eV)	LUMO (eV)	Power Conversion Efficiency (PCE) (%)	Charge Carrier Mobility (μ) (cm^2/Vs)	Reference
2-cyano-3-(5-(8-(3,4-ethylenedioxythiophen-5-yl)-2,3-diphenylquinoxalin-5-yl)thiophen-2-yl)acrylic acid	OSC (Theoretical)	-5.60	-3.04	-	-	[4][5]
2,3-diphenyl-5,8-bis(5-phenylthiophen-2-yl)quinoxaline	OTFT	-	-	-	1.9×10^{-4} (hole)	[6]
Nitrile Extended Quinoxaline	Discotic Liquid Crystal	-	-	-	3.27×10^{-4} (hole), 5.9×10^{-4} (electron)	[7]

Experimental Protocols

The following are generalized protocols for the synthesis of the 2,3-diphenylquinoxaline core and the fabrication of organic electronic devices. These should be adapted and optimized for the specific case of **2,3-Diphenylquinoxalin-6(4H)-one**.

Protocol 1: Synthesis of 2,3-Diphenylquinoxaline

This protocol describes a general method for synthesizing the 2,3-diphenylquinoxaline scaffold via the condensation of o-phenylenediamine and benzil.^{[8][9]}

Materials:

- o-phenylenediamine
- Benzil
- Rectified spirit (Ethanol)
- Round bottom flask
- Reflux condenser
- Heating mantle or water bath
- Filtration apparatus

Procedure:

- Dissolve 1.08 g of o-phenylenediamine in 8 ml of rectified spirit in a 100 ml round bottom flask.
- In a separate beaker, dissolve 2.1 g of benzil in 8 ml of warm rectified spirit.
- Add the benzil solution to the o-phenylenediamine solution in the round bottom flask.
- Reflux the mixture for 1-2 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Add water dropwise until a slight turbidity persists to precipitate the product.
- Filter the crude product and wash with cold ethanol.
- Recrystallize the crude product from ethanol to obtain pure 2,3-diphenylquinoxaline.

Protocol 2: Fabrication of a Solution-Processed OLED

This protocol outlines the general steps for fabricating a multilayer OLED using a spin-coating technique.

Materials:

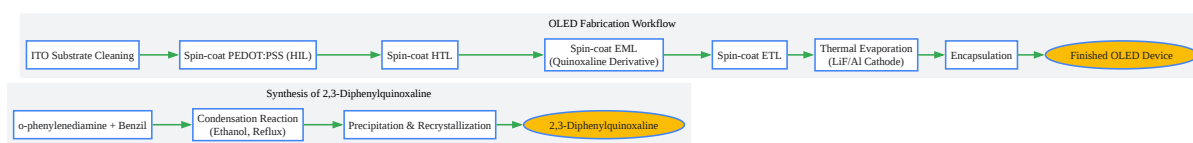
- Indium Tin Oxide (ITO) coated glass substrates
- Poly(3,4-ethylenedioxythiophene):poly(styrenesulfonate) (PEDOT:PSS) solution
- Solution of the hole transporting material (e.g., TAPC) in a suitable solvent
- Solution of the emissive layer (host doped with emitter, e.g., 2,3-diphenylquinoxaline derivative) in a suitable solvent
- Solution of the electron transporting material (e.g., TPBi) in a suitable solvent
- Low work function metal for cathode (e.g., LiF/Al)
- Spin coater
- Vacuum thermal evaporator

Procedure:

- **Substrate Cleaning:** Sequentially clean the ITO-coated glass substrates in ultrasonic baths of deionized water, acetone, and isopropanol. Dry the substrates in an oven and treat with UV-ozone for 15 minutes to improve the work function of ITO.
- **Hole Injection Layer (HIL):** Spin-coat a thin layer of PEDOT:PSS onto the ITO substrate and anneal at 120°C for 15 minutes in a nitrogen-filled glovebox.
- **Hole Transporting Layer (HTL):** Spin-coat the hole transporting material solution on top of the HIL and anneal according to the material's specifications.
- **Emissive Layer (EML):** Spin-coat the emissive layer solution containing the 2,3-diphenylquinoxaline derivative (as host or emitter) and anneal.

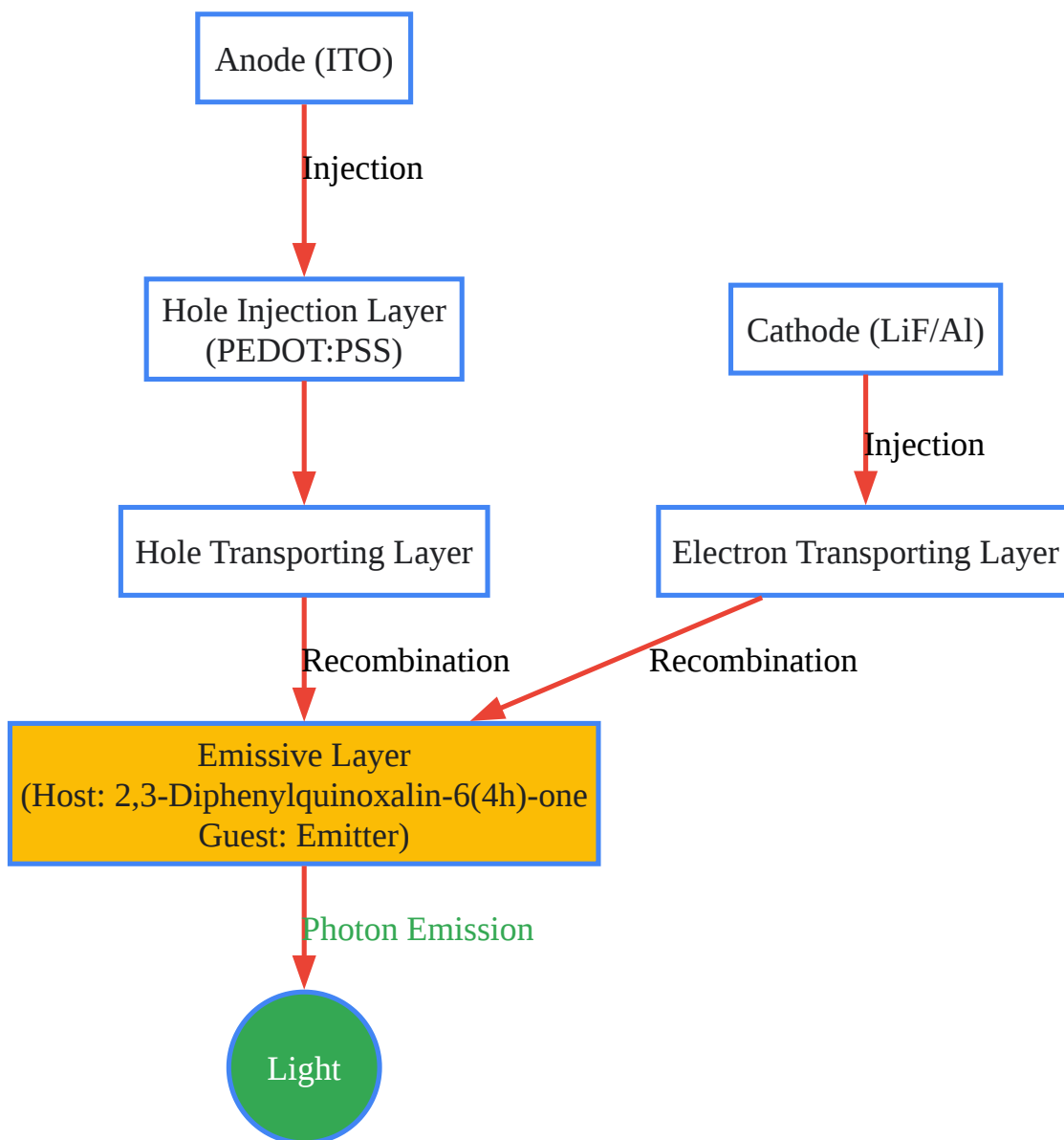
- Electron Transporting Layer (ETL): Spin-coat the electron transporting material solution and anneal.
- Cathode Deposition: Transfer the substrates to a vacuum thermal evaporator. Deposit a thin layer of LiF (approx. 1 nm) followed by a thicker layer of Al (approx. 100 nm) at a pressure below 10^{-6} Torr.
- Encapsulation: Encapsulate the device using a UV-curable epoxy resin and a glass lid to protect it from oxygen and moisture.

Mandatory Visualizations



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Caption: General experimental workflow for synthesis and OLED fabrication.



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Caption: Charge transport pathway in a typical OLED device.

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